

Application Notes and Protocols for 1-(furan-3-yl)-N-methylmethanamine

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Compound of Interest

Compound Name:	1-(furan-3-yl)-N-methylmethanamine
Cat. No.:	B1315529

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Abstract

1-(Furan-3-yl)-N-methylmethanamine is a furan-containing amine that holds potential as a building block in medicinal chemistry and drug discovery. The furan scaffold is present in numerous biologically active compounds, exhibiting a wide range of therapeutic properties including antibacterial, anti-inflammatory, and anticancer effects. This document provides a detailed, representative experimental protocol for the synthesis of **1-(furan-3-yl)-N-methylmethanamine** via reductive amination, a common and effective method for amine synthesis. Due to the limited availability of specific biological data for this compound in the public domain, this document focuses on the synthetic aspect and provides a general overview of the potential biological significance of furan-containing molecules.

Chemical Properties

Property	Value	Source
Chemical Formula	C ₆ H ₉ NO	
CAS Number	29765-25-1	
Molecular Weight	111.14 g/mol	Calculated
Synonyms	<p>(3-Furylmethyl)methylamine, N-(3-Furylmethyl)-N- methylamine, (furan-3- ylmethyl)(methyl)amine, N- Methyl-3-furanmethanamine</p>	

Experimental Protocol: Synthesis of 1-(furan-3-yl)-N-methylmethanamine

This protocol describes a representative method for the synthesis of **1-(furan-3-yl)-N-methylmethanamine** via a two-step, one-pot reductive amination of furan-3-carbaldehyde with methylamine. This approach involves the initial formation of an imine intermediate, followed by its reduction to the desired secondary amine.

Materials and Reagents

- Furan-3-carbaldehyde
- Methylamine (solution in THF or methanol, e.g., 2.0 M)
- Sodium borohydride (NaBH₄) or Sodium triacetoxyborohydride (STAB)
- Methanol (anhydrous)
- Dichloromethane (DCM, anhydrous)
- Saturated aqueous sodium bicarbonate solution (NaHCO₃)
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)

- Rotary evaporator
- Magnetic stirrer and stir bar
- Round-bottom flask
- Separatory funnel
- Standard glassware for extraction and filtration

Experimental Workflow

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